

Application Notes and Protocols: O,O,O-Triphenyl Phosphorothioate in Chemistry

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Compound of Interest

Compound Name: *O,O,O-Triphenyl phosphorothioate*

Cat. No.: B7775484

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Introduction

O,O,O-Triphenyl phosphorothioate (TPPO), with the chemical formula $C_{18}H_{15}O_3PS$, is an organophosphorus compound notable for its diverse industrial and research applications.^{[1][2]} It serves as a flame retardant, a plasticizer, and an anti-wear additive in lubricants and hydraulic fluids.^{[1][3]} In the realm of biochemistry, it is recognized as an inhibitor of acetylcholinesterase (AChE), a critical enzyme in the nervous system.^[1] While its structural features, particularly the presence of potential donor sulfur and oxygen atoms, suggest its utility as a ligand in coordination chemistry, detailed studies and specific applications in this area are not as extensively documented as those for its analogue, triphenylphosphine (PPh_3).^{[4][5]}

This document provides detailed application notes and protocols relevant to researchers, scientists, and drug development professionals. It covers the synthesis of TPPO, its potential role in coordination chemistry, and its established function as an enzyme inhibitor.

Application Note 1: Synthesis and Physicochemical Properties of O,O,O-Triphenyl Phosphorothioate

The primary route for synthesizing **O,O,O-triphenyl phosphorothioate** is through the thionation of triphenyl phosphite, a reaction that involves the addition of elemental sulfur.^[1] This process is efficient and relies on high-purity precursors to ensure a high yield of the final product.^[1]

Physicochemical Data

The key physical and chemical properties of **O,O,O-triphenyl phosphorothioate** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₁₅ O ₃ PS	[1] [2]
Molecular Weight	342.3 g/mol	[1] [2]
CAS Number	597-82-0	[1]
Appearance	White to light yellow crystal	[1]
Melting Point	48.0 °C	[1]
Boiling Point	148.0 °C	[1]
Density	1.288 g/cm ³	[1]
Water Solubility	0.02 mg/L (low solubility)	[1]

Experimental Protocol: Synthesis of O,O,O-Triphenyl Phosphorothioate

This protocol describes the synthesis of TPPO via the direct thiophosphorylation (thionation) of triphenyl phosphite.

Materials:

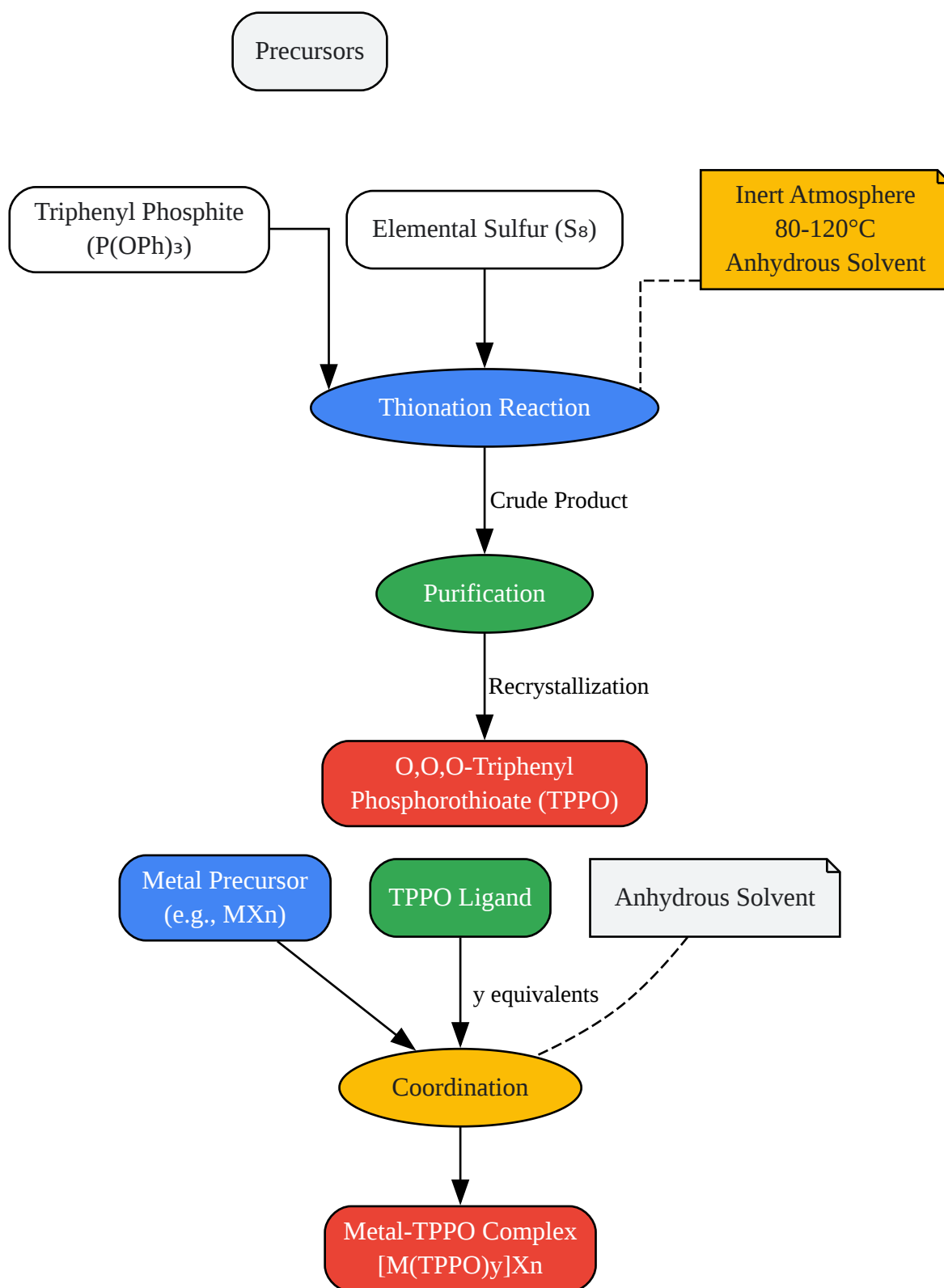
- Triphenyl phosphite (P(OPh)₃)
- Elemental sulfur (S₈)
- Anhydrous toluene or another suitable inert solvent
- Reaction flask with a reflux condenser and magnetic stirrer
- Heating mantle

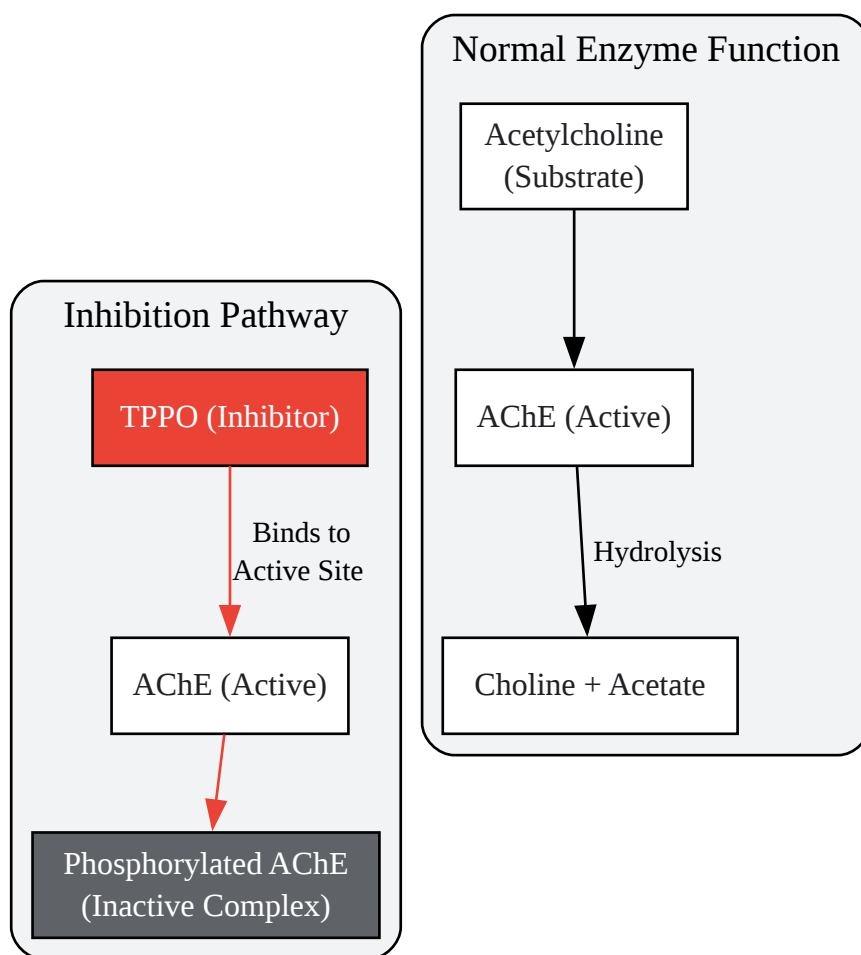
- Nitrogen or Argon gas supply

Procedure:

- **Reaction Setup:** Assemble a clean, dry reaction flask equipped with a reflux condenser and a magnetic stir bar. Purge the entire system with an inert gas (Nitrogen or Argon) to exclude moisture, which can cause hydrolysis of phosphorus intermediates.^[1]
- **Reagent Addition:** Dissolve triphenyl phosphite in an appropriate volume of anhydrous solvent within the reaction flask.
- **Sulfur Addition:** Add a stoichiometric equivalent of elemental sulfur to the solution.
- **Reaction Conditions:** Heat the reaction mixture to a temperature between 80–120°C with continuous stirring.^[1] The reaction is typically maintained for several hours to ensure complete conversion.
- **Monitoring:** The reaction progress can be monitored using ³¹P NMR spectroscopy by observing the disappearance of the triphenyl phosphite signal and the appearance of the TPPO product signal.
- **Work-up and Purification:** Upon completion, cool the reaction mixture to room temperature. The solvent can be removed under reduced pressure. The crude product can then be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the pure **O,O,O-triphenyl phosphorothioate** product.

Visualization: Synthesis Workflow





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